

An In-depth Technical Health and Safety Guide for Solvent Orange 62

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Compound of Interest

Compound Name: Solvent Orange 62

Cat. No.: B15287730

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This guide provides a comprehensive overview of the health and safety data for **Solvent Orange 62**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical suppliers.

Chemical Identification

Identifier	Value
Product Name	Solvent Orange 62
CAS Number	52256-37-8[1][2][3][4][5]
C.I. No.	12714
EINECS No.	257-789-1
Molecular Formula	C ₁₆ H ₁₃ N ₅ O ₄ or C ₃₂ H ₂₃ CrN ₁₀ O ₈
Molecular Weight	339.31 g/mol or 727.59 g/mol
Chemical Class	Metal Complex Solvent Dye
Synonyms	Bricosol Orange K2RV, Bright Orange 3RRG, Complezol Orange 6209, Metaplex Orange R, Orgalon Orange 209, Rathipon Orange R, Rosafast Orange M2R, Savinyl Orange RLSE, Valifast Orange 3209

Physical and Chemical Properties

Property	Value
Appearance	Reddish-orange to dark orange powder
Odor	Odorless
Melting Point	169 °C or 220 °C
Decomposition Point	Above 280 °C
Water Solubility	Insoluble
pH of 1% solution	8.10
Moisture Content	≤ 3.0%

Solubility Data

Solvent	Solubility (g/L)
Alcohol	100
1-methoxy-2-propanol	200
N-propanol	50
2-ethoxyethanol	300
Methyl Ethyl Ketone (MEK)	300 - 500
Ethyl Acetate	50
Toluene	50
Butyl Cellosolve	300
Acetone	150
Diacetone Alcohol	> 400

Hazard Identification and Classification

Emergency Overview: Orange powder that is harmful if swallowed and may cause irritation to the eyes, skin, and respiratory tract. Possible risks of irreversible effects.

GHS Classification: While a consensus GHS classification is not available across all sources, it is considered hazardous by the OSHA Hazard Communication Standard (29 CFR 1910.1200).

Potential Health Effects:

- Eye Contact: May cause irritation and inflammation.
- Skin Contact: Prolonged or repeated contact may cause skin irritation. It may also cause an allergic skin reaction.
- Ingestion: Harmful if swallowed. May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.
- Inhalation: May cause irritation of the respiratory tract.

Chronic Toxicity: May cause adverse effects on the bone marrow, blood-forming system, and liver. Target Organs: Blood, Eyes, Respiratory system, Kidney, Liver, Lungs, Skin.

Toxicological Data

Endpoint	Result	Species
Acute Oral Toxicity (LD50)	8200 mg/kg	Rat
Carcinogenicity	Not classifiable as a human carcinogen (IARC Group 3). Not listed by ACGIH, NIOSH, NTP, or OSHA.	N/A
Mutagenicity	Mutagenicity data has been reported, but specific details are not provided in the reviewed datasheets.	N/A

Note: A significant portion of the mixture consists of ingredient(s) of unknown acute toxicity.

Experimental Protocols

Detailed experimental protocols for the toxicological endpoints are not available in the reviewed safety data sheets. The provided LD50 value is from a standard acute oral toxicity study in rats.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.
Skin Contact	Flush skin with plenty of soap and water. Get medical aid if irritation develops or persists.
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid immediately.

Handling and Personal Protection

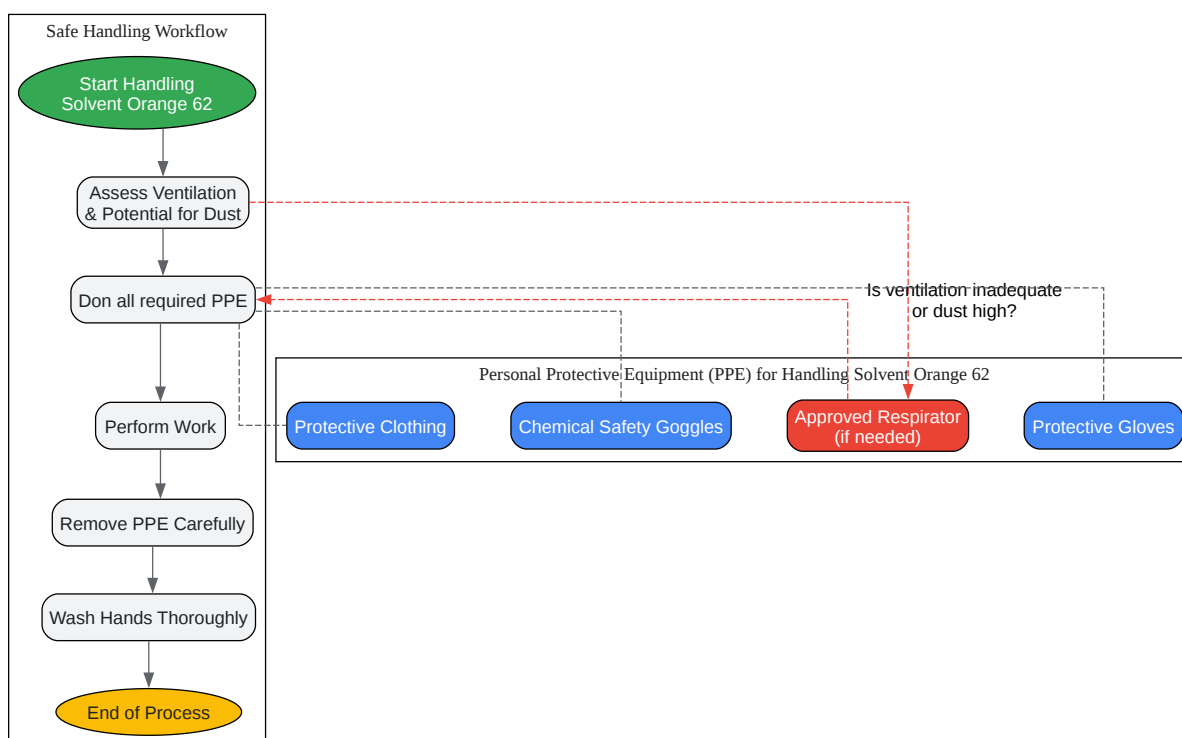
Engineering Controls: Use process enclosures, local exhaust ventilation, or other engineering controls to manage airborne levels. An eyewash facility and a safety shower should be available.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.
- Body Protection: Wear appropriate protective clothing to minimize contact with skin.
- Respiratory Protection: Wear an approved respirator when necessary, especially if exposure limits are exceeded or irritation is experienced.

Handling Procedures:

- Wash thoroughly after handling.
- Remove contaminated clothing and wash before reuse.
- Use with adequate ventilation.
- Minimize dust generation and accumulation.
- Avoid contact with eyes, skin, and clothing.
- Avoid ingestion and inhalation.



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Personal Protective Equipment and Safe Handling Workflow.

Stability and Reactivity

Parameter	Description
Chemical Stability	Stable under normal temperatures and pressures.
Conditions to Avoid	Incompatible materials, excess heat, strong oxidants, extremes of temperature, and direct sunlight.
Incompatible Materials	Strong oxidizing agents, strong reducing agents.
Hazardous Decomposition Products	Irritating and toxic fumes and gases, including carbon oxides and nitrogen oxides (NOx).
Hazardous Polymerization	Will not occur.

Accidental Release Measures

Personal Precautions:

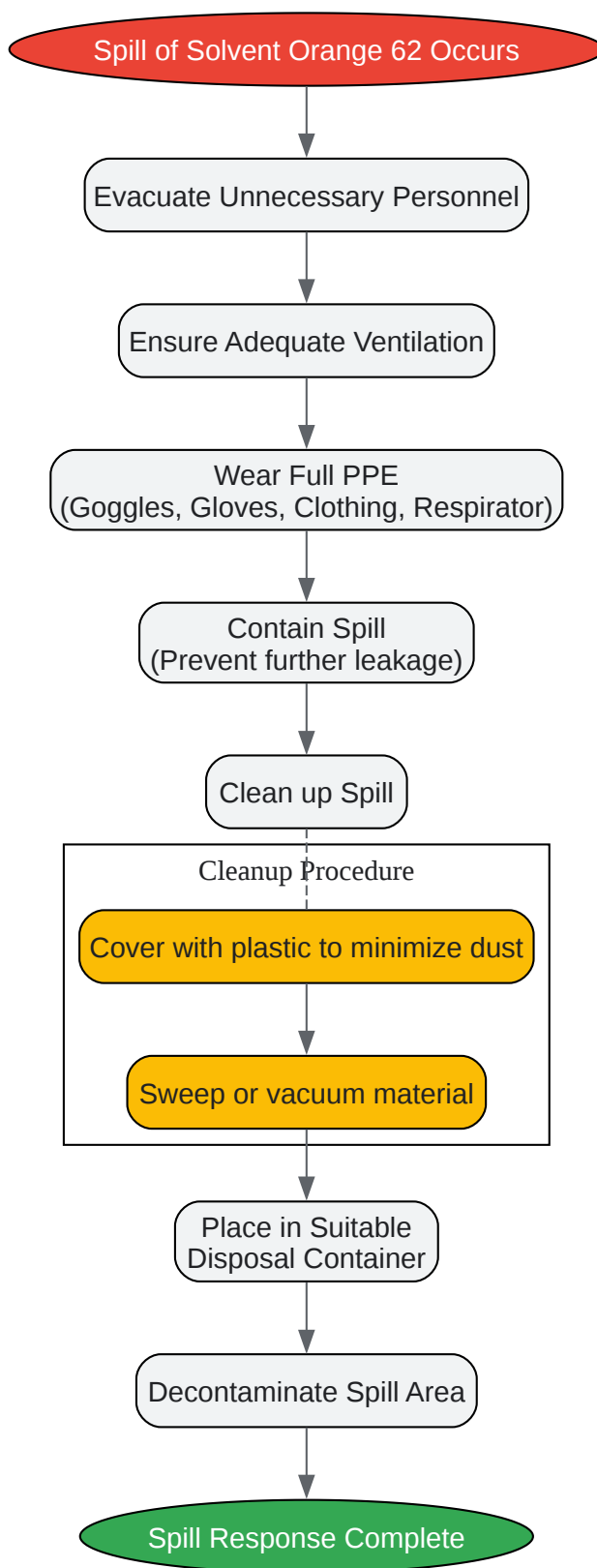
- Ensure adequate ventilation.
- Use personal protective equipment as required.
- Avoid creating dust.

Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.

Methods for Cleaning Up:

- Vacuum or sweep up material and place it into a suitable disposal container.
- Cover powder spill with a plastic sheet or tarp to minimize spreading.
- Clean the contaminated surface thoroughly.



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Workflow for Responding to a Spill of **Solvent Orange 62**.

Storage and Disposal

Storage:

- Preserve in tight and light-resistant containers.
- Store in a cool, dry, well-ventilated place.
- Keep containers tightly closed.

Disposal:

- Disposal should be in accordance with applicable regional, national, and local laws and regulations.
- Waste generators must consult state and local hazardous waste regulations to ensure complete and accurate classification.

Ecological Information

Ecotoxicity: May cause long-lasting harmful effects to aquatic life. 100% of the mixture consists of components of unknown hazards to the aquatic environment. LC50 (Fish): 1150 mg/L (Note: This value is from one source, while others state ecotoxicity is unknown). Persistence and Degradability: No information available. Bioaccumulation: No information available. Mobility: No information available.

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